

Synthesis of Ethyl 2-Ethylhexanoate from 2-Ethylhexanoic Acid: A Technical Guide

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Compound of Interest		
Compound Name:	Ethyl 2-ethylhexanoate	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **ethyl 2-ethylhexanoate** from 2-ethylhexanoic acid, primarily focusing on the well-established Fischer esterification method. This document provides a comprehensive overview of the reaction, including detailed experimental protocols, quantitative data, and characterization methods, tailored for professionals in research and development.

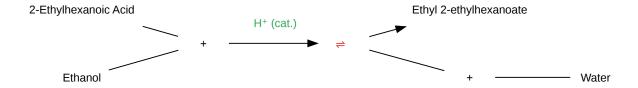
Introduction

Ethyl 2-ethylhexanoate is a branched-chain fatty acid ester with applications in various fields, including its use as a fragrance ingredient, a solvent, and a plasticizer. Its synthesis is a fundamental example of esterification, a vital reaction in organic chemistry and drug development for modifying the properties of molecules. The most common and direct method for this transformation is the Fischer esterification, which involves the acid-catalyzed reaction of a carboxylic acid with an alcohol.[1]

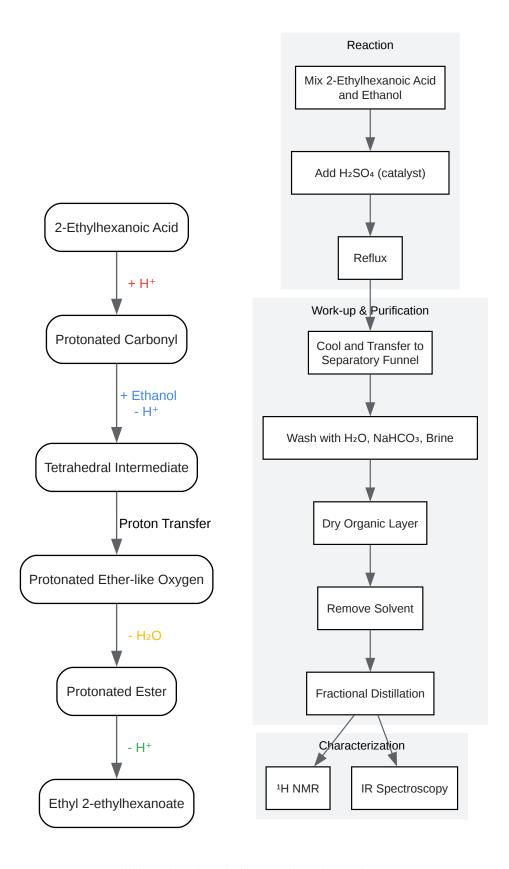
Reaction Scheme and Mechanism

The overall reaction for the synthesis of **ethyl 2-ethylhexanoate** is as follows:









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References

- 1. Fischer–Speier esterification Wikipedia [en.wikipedia.org]
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